

# Application of 2-Chloroaniline hydrochloride-13C6 in Regulatory Compliance Testing

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## Compound of Interest

Compound Name: 2-Chloroaniline hydrochloride-13C6

Cat. No.: B15553756

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## Introduction

2-Chloroaniline is a chemical intermediate used in the production of various dyes, pigments, pesticides, and pharmaceuticals. Due to its potential toxicity and classification as a hazardous substance, regulatory bodies such as the U.S. Environmental Protection Agency (EPA) and the Food and Drug Administration (FDA) mandate strict monitoring of its presence in environmental samples and pharmaceutical products.[1][2] **2-Chloroaniline hydrochloride-13C6**, a stable isotope-labeled internal standard, plays a pivotal role in the accurate quantification of 2-chloroaniline, ensuring regulatory compliance.[3] Its use in analytical methods, particularly those employing mass spectrometry, is essential for achieving the high degree of accuracy and precision required to meet stringent regulatory limits.[4]

This document provides detailed application notes and protocols for the use of **2-Chloroaniline hydrochloride-13C6** in regulatory compliance testing, aimed at researchers, scientists, and drug development professionals.

## Data Presentation

The use of a stable isotope-labeled internal standard like **2-Chloroaniline hydrochloride-13C6** is critical for generating reliable quantitative data. The following tables summarize typical performance data for analytical methods validated for the quantification of 2-chloroaniline in different matrices.

Table 1: Method Validation Parameters for 2-Chloroaniline Quantification using **2-Chloroaniline hydrochloride-13C6** as an Internal Standard.

Parameter	Water Matrix (LC-MS/MS)	Soil Matrix (GC-MS)	Pharmaceutical API (LC-MS/MS)
Linearity Range	0.1 - 100 µg/L	1 - 1000 µg/kg	0.05 - 10 ppm
Correlation Coefficient (r <sup>2</sup> )	> 0.995	> 0.995	> 0.998
Limit of Detection (LOD)	0.05 µg/L	0.5 µg/kg	0.02 ppm
Limit of Quantification (LOQ)	0.1 µg/L	1 µg/kg	0.05 ppm
Accuracy (% Recovery)	95 - 105%	92 - 108%	98 - 102%
Precision (% RSD)	< 10%	< 15%	< 5%

Note: The values presented in this table are illustrative and may vary depending on the specific instrumentation, method parameters, and matrix complexity.

Table 2: Mass Spectrometry Parameters for 2-Chloroaniline and **2-Chloroaniline hydrochloride-13C6**.

Compound	Precursor Ion (m/z)	Product Ion (m/z) - Quantifier	Product Ion (m/z) - Qualifier
2-Chloroaniline	128.0	93.0	65.0
2-Chloroaniline hydrochloride-13C6	134.0	99.0	69.0

Note: These mass transitions are typical and may require optimization based on the specific mass spectrometer used.

## Experimental Protocols

The following protocols describe the use of **2-Chloroaniline hydrochloride-13C6** as an internal standard for the quantitative analysis of 2-chloroaniline in environmental and pharmaceutical samples.

### Protocol 1: Quantification of 2-Chloroaniline in Water Samples by LC-MS/MS

This protocol is based on methodologies for the analysis of aniline derivatives in aqueous media and is suitable for regulatory compliance monitoring.

1. Scope: This method is applicable for the determination of 2-chloroaniline in various water samples, including groundwater, surface water, and wastewater.

2. Reagents and Materials:

- 2-Chloroaniline (analytical standard)
- **2-Chloroaniline hydrochloride-13C6** (internal standard)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Solid-Phase Extraction (SPE) cartridges (e.g., C18)

3. Sample Preparation:

- To a 100 mL water sample, add a known amount of **2-Chloroaniline hydrochloride-13C6** solution to achieve a final concentration of 10 µg/L.
- Condition the C18 SPE cartridge by passing 5 mL of methanol followed by 5 mL of ultrapure water.

- Load the water sample onto the SPE cartridge at a flow rate of approximately 5 mL/min.
- Wash the cartridge with 5 mL of 5% methanol in water to remove interferences.
- Elute the analyte and internal standard with 5 mL of acetonitrile.
- Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 1 mL of the initial mobile phase.

#### 4. LC-MS/MS Analysis:

- LC Column: C18 column (e.g., 2.1 x 100 mm, 1.8  $\mu$ m)
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient: Start with 10% B, increase to 90% B over 8 minutes, hold for 2 minutes, and then return to initial conditions.
- Flow Rate: 0.3 mL/min
- Injection Volume: 10  $\mu$ L
- MS Detection: Electrospray ionization (ESI) in positive mode, with multiple reaction monitoring (MRM) of the transitions listed in Table 2.

#### 5. Data Analysis and Quality Control:

- Construct a calibration curve by plotting the ratio of the peak area of 2-chloroaniline to the peak area of **2-Chloroaniline hydrochloride-13C6** against the concentration of the calibration standards.
- Quantify the concentration of 2-chloroaniline in the samples using the calibration curve.
- Analyze quality control samples (blanks, spiked samples) with each batch to ensure method performance.

## Protocol 2: Quantification of 2-Chloroaniline as a Pharmaceutical Impurity by GC-MS

This protocol is aligned with principles outlined in ICH Q2(R1) for the validation of analytical procedures and is suitable for impurity testing in active pharmaceutical ingredients (APIs).<sup>[5][6]</sup>

1. Scope: This method is for the quantification of 2-chloroaniline as a process impurity or degradant in pharmaceutical substances.

2. Reagents and Materials:

- 2-Chloroaniline (analytical standard)
- **2-Chloroaniline hydrochloride-13C6** (internal standard)
- Dichloromethane (GC grade)
- Methanol (GC grade)
- Sodium sulfate (anhydrous)

3. Sample Preparation:

- Accurately weigh approximately 100 mg of the pharmaceutical substance into a centrifuge tube.
- Add 1 mL of a solution containing a known concentration of **2-Chloroaniline hydrochloride-13C6** in methanol.
- Add 5 mL of dichloromethane and vortex for 2 minutes to dissolve the sample and extract the analyte and internal standard.
- Centrifuge at 4000 rpm for 10 minutes.
- Transfer the dichloromethane layer to a clean tube containing anhydrous sodium sulfate to remove any residual water.
- Transfer the dried extract to an autosampler vial for GC-MS analysis.

#### 4. GC-MS Analysis:

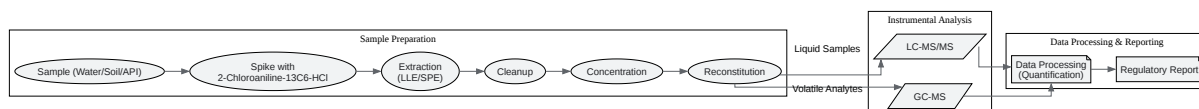
- GC Column: DB-5ms or equivalent (e.g., 30 m x 0.25 mm, 0.25  $\mu$ m)
- Carrier Gas: Helium at a constant flow of 1.2 mL/min
- Injector Temperature: 250°C
- Oven Program: Start at 60°C, hold for 2 minutes, ramp to 280°C at 15°C/min, and hold for 5 minutes.
- Transfer Line Temperature: 280°C
- Ion Source Temperature: 230°C
- MS Detection: Electron ionization (EI) in selected ion monitoring (SIM) mode, monitoring the characteristic ions for 2-chloroaniline and its <sup>13</sup>C<sub>6</sub>-labeled internal standard.

#### 5. Data Analysis and Quality Control:

- Establish a calibration curve by analyzing a series of standards containing known concentrations of 2-chloroaniline and a fixed concentration of **2-Chloroaniline hydrochloride-<sup>13</sup>C<sub>6</sub>**.
- Calculate the concentration of 2-chloroaniline in the pharmaceutical substance based on the ratio of the analyte peak area to the internal standard peak area.
- Method validation should be performed according to ICH Q2(R1) guidelines, assessing specificity, linearity, range, accuracy, precision, and robustness.<sup>[5][6]</sup>

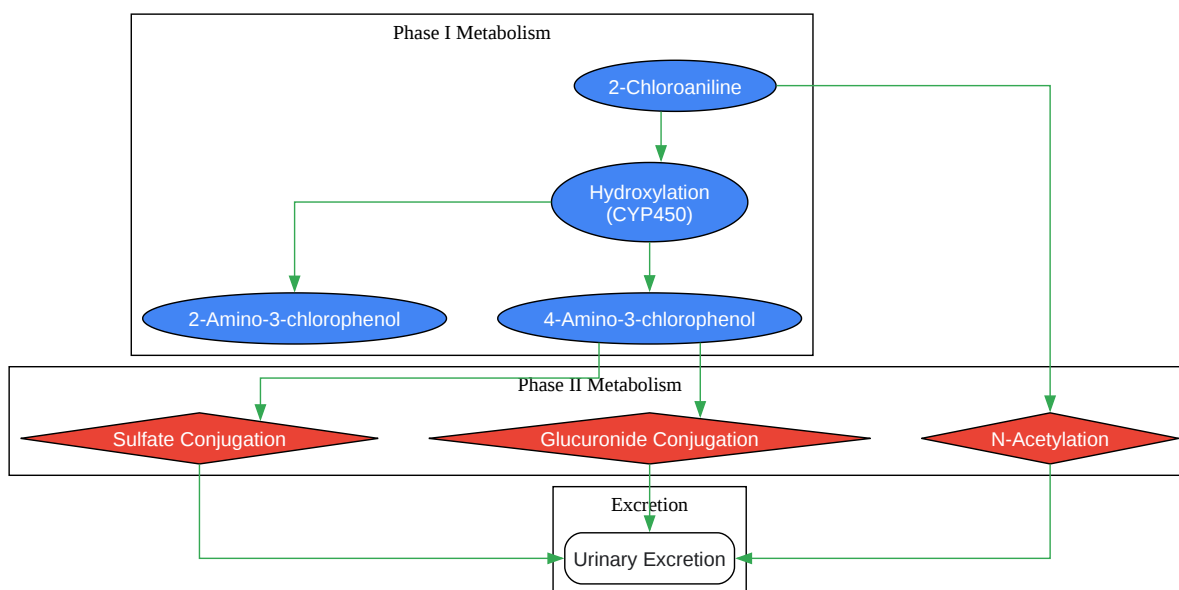
## Visualizations

The following diagrams illustrate key workflows and pathways relevant to the use of **2-Chloroaniline hydrochloride-<sup>13</sup>C<sub>6</sub>** in regulatory compliance testing.



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Caption: General experimental workflow for the quantification of 2-chloroaniline.



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## References

- 1. 2-Chloroaniline | C<sub>6</sub>H<sub>6</sub>ClN | CID 7240 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. epa.gov [epa.gov]



- 3. medchemexpress.com [medchemexpress.com]
- 4. scispace.com [scispace.com]
- 5. database.ich.org [database.ich.org]
- 6. fda.gov [fda.gov]
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